

Proper Disposal of Leu-AMS: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Leu-AMS*

Cat. No.: *B15611673*

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Essential Safety and Logistical Information for the Disposal of a Potent Leucyl-tRNA Synthetase Inhibitor

For researchers, scientists, and drug development professionals, the proper handling and disposal of potent chemical compounds are paramount to ensuring laboratory safety and environmental protection. This document provides a comprehensive, step-by-step guide for the safe disposal of **Leu-AMS** (Leucyl-adenylate sulfamate), a potent inhibitor of leucyl-tRNA synthetase known for its cytotoxic effects on both cancerous and normal cells, as well as its antibacterial properties.^{[1][2][3][4][5]} Adherence to these procedures is critical to mitigate risks associated with this compound.

Immediate Safety and Handling

Before beginning any disposal procedure, it is crucial to handle **Leu-AMS** with the appropriate safety measures. Always consult the Safety Data Sheet (SDS) for the most current and detailed information.

Personal Protective Equipment (PPE): All personnel handling **Leu-AMS** must wear standard laboratory PPE, including:

- Safety glasses or goggles
- Chemical-resistant gloves (e.g., nitrile)

- A lab coat

Handling Precautions:

- Avoid generating dust if handling the solid form.
- Work in a well-ventilated area, preferably in a chemical fume hood.
- Prevent contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling.

Leu-AMS Properties and Safety Data

The following table summarizes key quantitative and safety information for **Leu-AMS**.

Property	Value
CAS Number	288591-93-5
Molecular Formula	C ₁₆ H ₂₅ N ₇ O ₇ S
Molecular Weight	459.48 g/mol
IC ₅₀ (LRS)	22.34 nM
Solubility in DMSO	≥ 49.17 mg/mL (107.01 mM)
Storage (Solid)	-20°C for 3 years
Storage (in Solvent)	-80°C for 6 months; -20°C for 1 month

Data sourced from MedChemExpress Product Data Sheet.[\[5\]](#)

Step-by-Step Disposal Procedures

Due to its cytotoxic nature, **Leu-AMS** and any materials contaminated with it must be treated as hazardous chemical waste. Do not dispose of **Leu-AMS** down the drain or in regular trash.

Disposal of Solid Leu-AMS Waste

- **Collection:** Carefully place all unused or expired solid **Leu-AMS**, along with any contaminated items (e.g., weigh boats, pipette tips, gloves), into a designated hazardous waste container.
- **Labeling:** The container must be clearly and securely labeled as "Hazardous Waste" and include the full chemical name ("**Leu-AMS**" or "Leucyl-adenylate sulfamate"), the approximate quantity, and the date of accumulation.
- **Storage:** Store the sealed waste container in a designated, secure satellite accumulation area that is away from incompatible materials.
- **Disposal Request:** Arrange for pickup and disposal through your institution's Environmental Health and Safety (EHS) or equivalent hazardous waste management program.

Disposal of Leu-AMS Solutions

The disposal method for **Leu-AMS** solutions is primarily determined by the solvent used.

- **Aqueous Solutions:**
 - **Collection:** Collect all aqueous solutions containing **Leu-AMS** in a sealed, leak-proof hazardous waste container.
 - **Labeling:** Label the container with "Hazardous Waste," the chemical name ("Aqueous solution of **Leu-AMS**"), the solvent (water), the approximate concentration, and any other components.
 - **Disposal:** Dispose of the liquid waste through your institution's chemical waste program.
- **Organic Solvent Solutions (e.g., DMSO):**
 - **Segregation:** Solutions of **Leu-AMS** in flammable or halogenated organic solvents must be collected in separate, appropriate solvent waste containers. Do not mix incompatible solvent waste streams.
 - **Collection and Labeling:** Collect the waste in a sealed, leak-proof container compatible with the organic solvent. The label must include "Hazardous Waste," the full chemical

name ("**Leu-AMS**"), the solvent(s) used (e.g., DMSO), the approximate concentration, and any other components.

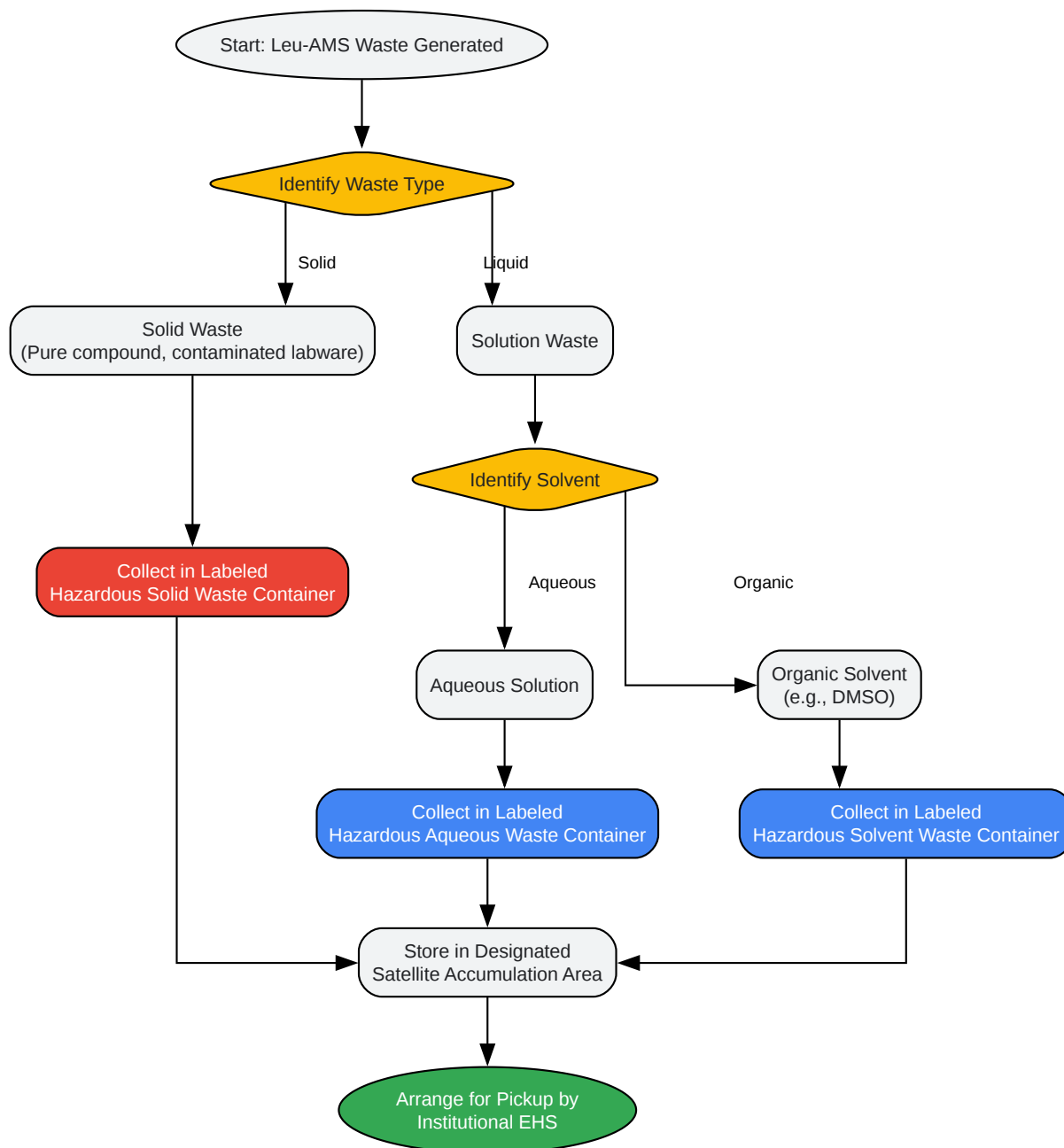
- Disposal: Arrange for disposal through your institution's hazardous waste program.

Decontamination of Glassware

- Initial Rinse: Rinse contaminated glassware and equipment with a suitable solvent in which **Leu-AMS** is soluble (e.g., DMSO, followed by ethanol or acetone). Collect this initial rinse as hazardous chemical waste.
- Secondary Wash: After the initial solvent rinse, wash the glassware with an appropriate laboratory detergent and water. This final rinse water can typically be disposed of down the drain, but it is best practice to confirm this with your institution's EHS guidelines.

Leu-AMS Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Leu-AMS** and associated waste.



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Caption: Disposal decision workflow for **Leu-AMS** waste.

By implementing these procedures, laboratories can ensure the safe and compliant disposal of **Leu-AMS**, fostering a secure research environment and upholding their commitment to environmental stewardship. Always prioritize consulting your institution's specific EHS guidelines, as they will supersede any general recommendations.

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